

developing a standard operating procedure for 3-Methoxy-4,5-methylenedioxycinnamaldehyde

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Compound of Interest

Compound Name: 3-Methoxy-4,5-methylenedioxycinnamaldehyde

CAS No.: 74683-19-5

Cat. No.: B119943

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An Application Guide to **3-Methoxy-4,5-methylenedioxycinnamaldehyde**: Synthesis, Characterization, and Biological Evaluation

Authored by: Senior Application Scientist, Gemini Division

Abstract

This document provides a comprehensive technical guide for the synthesis, purification, characterization, and application of **3-Methoxy-4,5-methylenedioxycinnamaldehyde** (C₁₁H₁₀O₄), a phenylpropanoid of interest for its potential biological activities. This guide is intended for researchers and professionals in organic chemistry, natural products, and drug development. We present detailed, field-proven protocols, explain the underlying scientific principles for experimental choices, and include methods for validating the final product's identity and purity. An application note detailing an in-vitro assay for assessing its anti-inflammatory potential is also provided.

Introduction and Scientific Context

3-Methoxy-4,5-methylenedioxycinnamaldehyde is a naturally occurring aromatic aldehyde belonging to the phenylpropanoid class of compounds. It was first isolated and identified as a novel constituent from the trunk bark of *Canella winterana*, also known as wild cinnamon.[1] Structurally, it is related to other well-known natural products like myristicin, which is found in nutmeg and possesses psychoactive and insecticidal properties.[2][3][4] The presence of the α,β -unsaturated aldehyde functional group, combined with the unique substitution pattern on the benzene ring (a methoxy and a methylenedioxy group), makes this molecule a target of interest for synthetic chemists and pharmacologists. Recent research indicates that it exhibits significant biological activities, including the inhibition of nitric oxide production in macrophage cells, suggesting potential anti-inflammatory properties.[5]

This guide provides two distinct and validated synthetic routes, comprehensive analytical protocols for structural confirmation, and a functional assay to explore its biological relevance.

Physicochemical and Safety Data

Accurate knowledge of a compound's properties is fundamental to its successful application.

Physicochemical Properties

The key properties of **3-Methoxy-4,5-methylenedioxycinnamaldehyde** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₀ O ₄	[6]
Molecular Weight	206.19 g/mol	[6][7]
Appearance	Yellow crystalline solid	[1]
Melting Point	136-137 °C	[1][6]
IUPAC Name	(E)-3-(7-methoxy-1,3-benzodioxol-5-yl)prop-2-enal	[6]

Health and Safety Precautions

While specific toxicity data for this compound is limited, its aldehyde functionality and similarity to other aromatic compounds necessitate careful handling. The following precautions are based on safety data for structurally related cinnamaldehydes and benzaldehydes.[8][9][10]

- **Personal Protective Equipment (PPE):** Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles meeting EN 166 standards.[8]
- **Handling:** Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Avoid contact with skin, eyes, and clothing.[11][12] In case of contact, rinse the affected area immediately and thoroughly with water.[9]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from strong oxidizing agents.[8] The compound may be air-sensitive.[9]
- **Waste Disposal:** Dispose of chemical waste in accordance with local, state, and federal regulations.

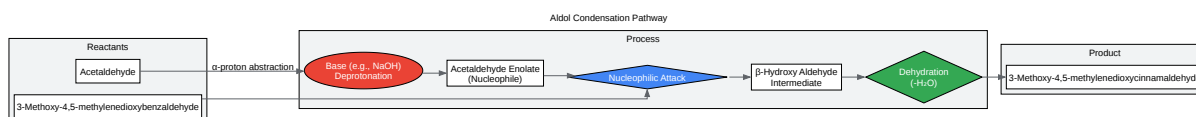
Synthetic Protocols

We present two primary methods for synthesizing **3-Methoxy-4,5-methylenedioxcinnamaldehyde**. Protocol A is a classic Aldol condensation, valued for its simplicity. Protocol B is a multi-step synthesis from a different precursor, as demonstrated in the primary literature.[1]

Protocol A: Synthesis via Aldol Condensation

This protocol utilizes a base-catalyzed crossed Aldol condensation between 3-Methoxy-4,5-methylenedioxybenzaldehyde (myristicin aldehyde) and acetaldehyde. The reaction is efficient for producing α,β -unsaturated aldehydes.[13][14]

Causality: The base (e.g., NaOH or KOH) deprotonates the α -carbon of acetaldehyde to form a nucleophilic enolate ion.[15][16] This enolate then attacks the electrophilic carbonyl carbon of myristicin aldehyde, which lacks α -hydrogens and thus cannot self-condense.[15] The resulting β -hydroxy aldehyde intermediate readily dehydrates under the reaction conditions to form the highly conjugated and more stable cinnamaldehyde product.[13]



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Diagram 1: Aldol condensation reaction pathway.

Step-by-Step Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 10 mmol of 3-Methoxy-4,5-methylenedioxybenzaldehyde in 50 mL of ethanol.
- **Base Addition:** Prepare a solution of 20 mmol of sodium hydroxide in 20 mL of water and add it to the flask. Cool the mixture to 10-15 °C in an ice bath.
- **Acetaldehyde Addition:** Add 12 mmol of acetaldehyde to the dropping funnel. Add the acetaldehyde dropwise to the stirred reaction mixture over 30 minutes, maintaining the temperature below 20 °C.
- **Reaction:** After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 4-6 hours. Monitor the reaction progress by TLC (See Section 5.1).
- **Workup:** Once the reaction is complete, neutralize the mixture with dilute hydrochloric acid (e.g., 1 M HCl) until it reaches pH 7.
- **Extraction:** Transfer the mixture to a separatory funnel and extract three times with 50 mL portions of dichloromethane.

- **Drying and Concentration:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** Purify the crude solid by column chromatography or recrystallization (See Section 4).

Protocol B: Synthesis from 5-Hydroxyvanillin

This validated, multi-step synthesis provides an alternative route starting from a commercially available precursor.^[1]

Step-by-Step Methodology:

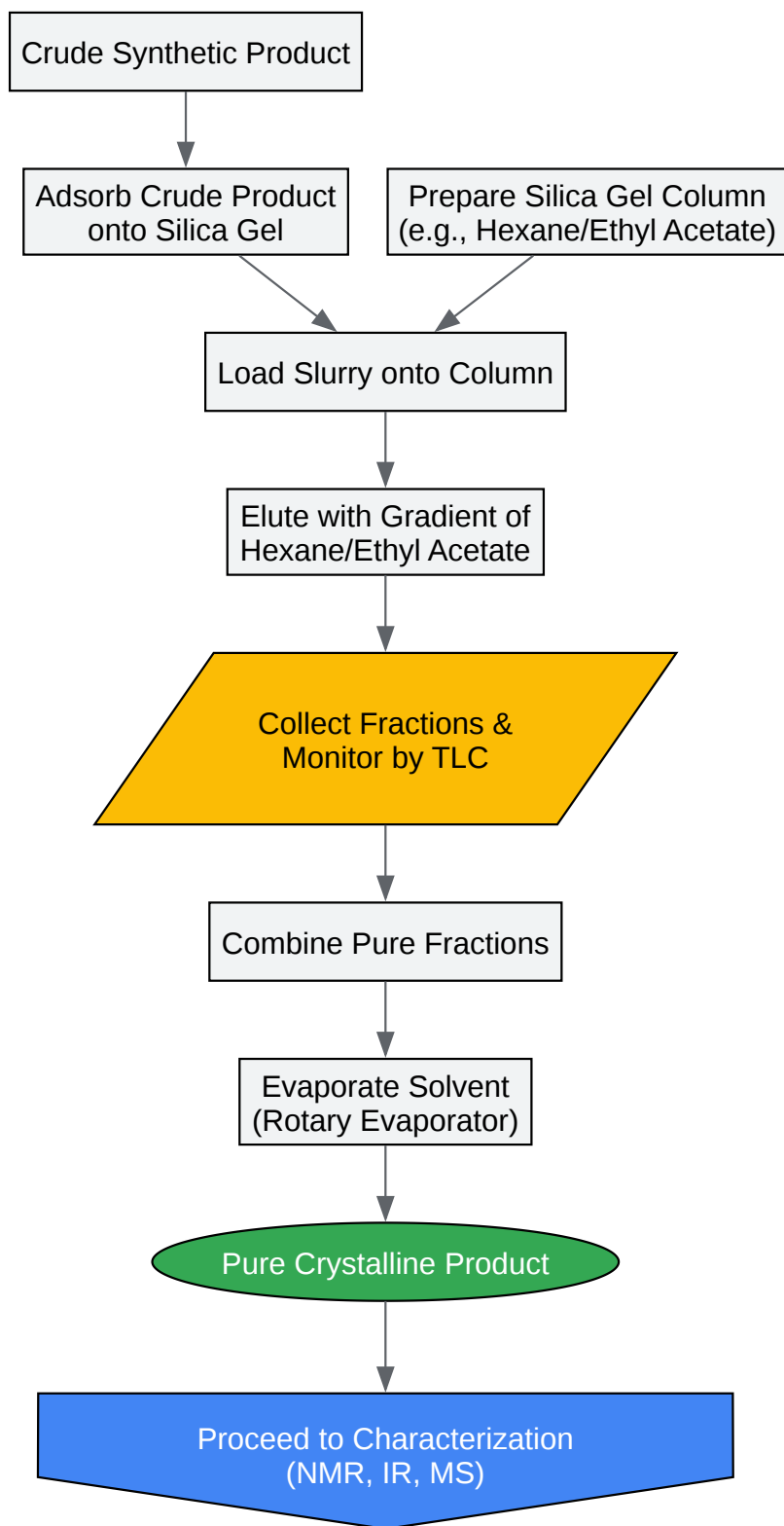
- **Methylenation:** Convert 5-hydroxyvanillin to 3-methoxy-4,5-methylenedioxybenzaldehyde (myristicin aldehyde). This is achieved by reacting 5-hydroxyvanillin with methylene bromide in the presence of a base and a phase-transfer catalyst (e.g., Adogen 464) under reflux.^[1]
- **Cannizzaro Reaction:** Convert the resulting aldehyde to the corresponding carboxylic acid and alcohol. The acid (3-methoxy-4,5-methylenedioxybenzoic acid) is the desired intermediate from this step.
- **Acid Chloride Formation:** Treat the carboxylic acid with thionyl chloride (SOCl_2) to form the acid chloride.
- **Rosenmund Reduction:** Reduce the acid chloride to the corresponding aldehyde using hydrogen gas with a poisoned palladium catalyst (e.g., Pd/BaSO_4). This step requires careful control to prevent over-reduction to the alcohol.
- **Wittig or Aldol Reaction:** The resulting aldehyde can then be reacted with an appropriate phosphorus ylide (Wittig reaction) or acetaldehyde (Aldol condensation as in Protocol A) to introduce the propenal side chain, yielding the final product. The original paper uses a reagent that proceeds smoothly to the desired aldehyde.^[1]

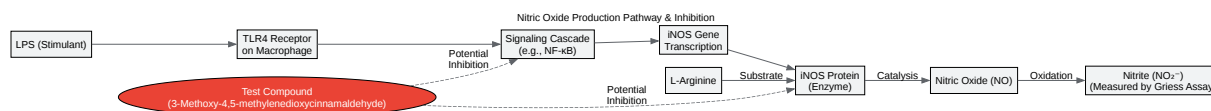
Purification Protocol: Flash Column Chromatography

Purification is critical to remove unreacted starting materials and byproducts. Flash column chromatography is the standard method.^[5]

Causality: This technique separates compounds based on their differential adsorption to a stationary phase (silica gel) and solubility in a mobile phase (solvent system). The polarity of the target compound relative to impurities dictates the optimal solvent system for effective separation.

Purification & Validation Workflow





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